

Application Notes and Protocols for Diacetolol as a Reference Standard in Pharmacology

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Diacetolol** as a reference standard in pharmacological research. Detailed protocols for its analysis and for the characterization of its pharmacological activity are provided to support its application in drug discovery and development.

Introduction

Diacetolol is the major and pharmacologically active metabolite of the cardioselective β -adrenergic receptor blocking agent, acebutolol.[1][2] As a reference standard, **Diacetolol** is crucial for the accurate quantification of the active moiety in pharmacokinetic and metabolism studies of acebutolol. Furthermore, its distinct pharmacological profile, characterized by β 1-selectivity and intrinsic sympathomimetic activity (ISA), makes it an important tool for in vitro and in vivo pharmacological research.[3]

Physicochemical Properties and Quality Control

A **Diacetolol** reference standard should be a well-characterized material with defined physical and chemical properties. While a specific Certificate of Analysis should be obtained from the supplier, typical specifications are listed below.

Table 1: Physicochemical Properties of **Diacetolol**



Property	Value	Reference
Chemical Name	N-[3-acetyl-4-[2-hydroxy-3- (isopropylamino)propoxy]phen yl]acetamide	[4]
Molecular Formula	C16H24N2O4	[4]
Molecular Weight	308.37 g/mol	
CAS Number	22568-64-5	_
Appearance	White to off-white solid	_
Solubility	Soluble in methanol and ethanol	_

Table 2: Quality Control Specifications for Diacetolol Reference Standard

Test	Specification
Identity (IR, NMR)	Conforms to the structure of Diacetolol
Purity (HPLC)	≥ 98.0%
Loss on Drying	≤ 1.0%
Residue on Ignition	≤ 0.1%
Heavy Metals	≤ 20 ppm

Analytical Methods

The accurate quantification of **Diacetolol** in biological matrices is essential for pharmacokinetic and metabolism studies. High-Performance Liquid Chromatography (HPLC) is the most common analytical technique employed for this purpose.

HPLC Method for Quantification in Human Plasma

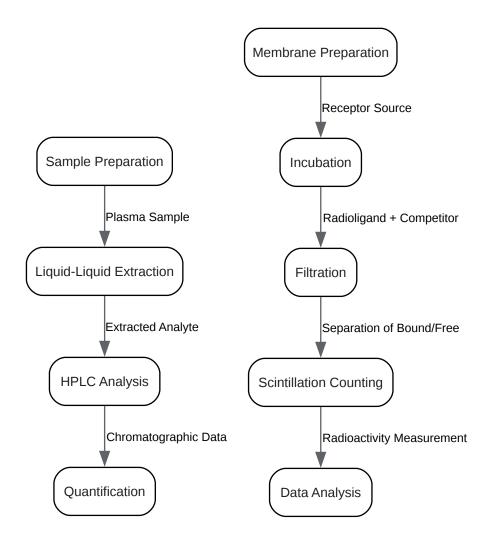
This protocol is adapted from a validated method for the simultaneous determination of acebutolol and **Diacetolol** in human plasma.



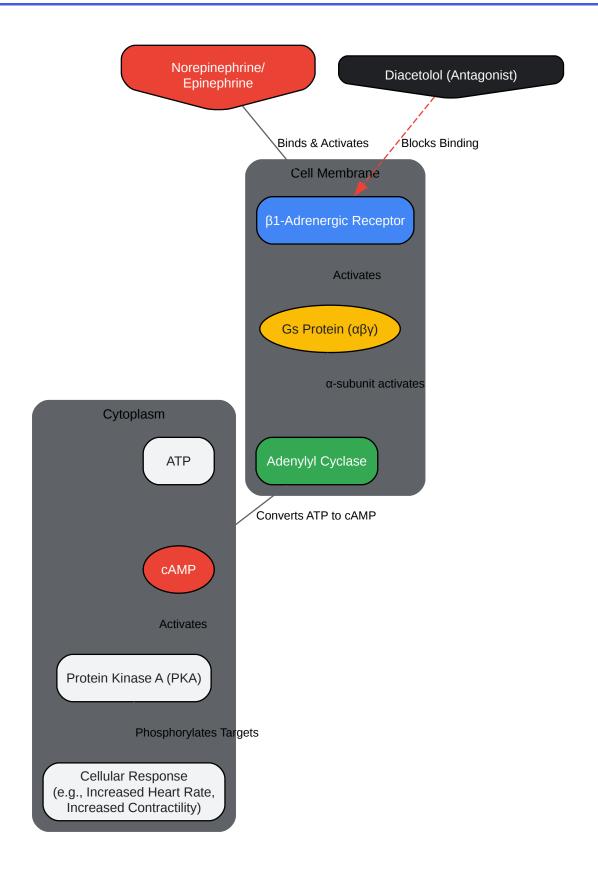


Experimental Workflow for HPLC Analysis









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